

Melting point and boiling point of 2-Bromo-4,6-Difluoroaniline

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Compound of Interest

Compound Name: 2-Bromo-4,6-Difluoroaniline

Cat. No.: B1266213

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An In-depth Technical Guide to 2-Bromo-4,6-Difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic applications of **2-Bromo-4,6-difluoroaniline**, a key building block in the development of novel pharmaceuticals, agrochemicals, and advanced materials.

Physicochemical Properties

2-Bromo-4,6-difluoroaniline, with the chemical formula $C_6H_4BrF_2N$, is a halogenated aniline derivative.^{[1][2]} Its structural characteristics, including the presence of bromine and fluorine atoms, impart unique reactivity and make it a valuable intermediate in organic synthesis.^[3]

The physical and chemical properties of **2-Bromo-4,6-difluoroaniline** are summarized in the table below. It is important to note that literature values for the melting point show some variation.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrF ₂ N	[1] [2]
Molecular Weight	208.00 g/mol	[1]
Melting Point	41-42 °C (lit.)	[4]
48-51 °C (lit.)	[4]	
52-55 °C (lit.)	[4]	
Appearance	White to pale brown or grey to purple crystals or crystalline powder	[2]
CAS Number	444-14-4	[1] [4]
InChI Key	WUJKFVGKLTWVSQ-UHFFFAOYSA-N	[1] [4]

A boiling point for **2-Bromo-4,6-difluoroaniline** is not readily available in the provided search results. However, for the related isomer, 4-Bromo-2,6-difluoroaniline, a predicted boiling point is 188.2±35.0 °C at 760 mmHg.[\[5\]](#)[\[6\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2-Bromo-4,6-difluoroaniline** are not explicitly detailed in the search results. However, standard laboratory procedures would be employed for these measurements.

Melting Point Determination:

A standard method for determining the melting point of a crystalline solid like **2-Bromo-4,6-difluoroaniline** involves using a melting point apparatus. A small, powdered sample of the purified compound is packed into a capillary tube and placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point. The sharpness of the melting point range can be an indicator of purity.

Boiling Point Determination:

For the determination of the boiling point, a common laboratory method is distillation. The compound is heated in a distillation flask equipped with a thermometer. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point. For high-boiling-point compounds, vacuum distillation may be employed to lower the boiling temperature and prevent decomposition.

Synthesis of **2-Bromo-4,6-difluoroaniline**:

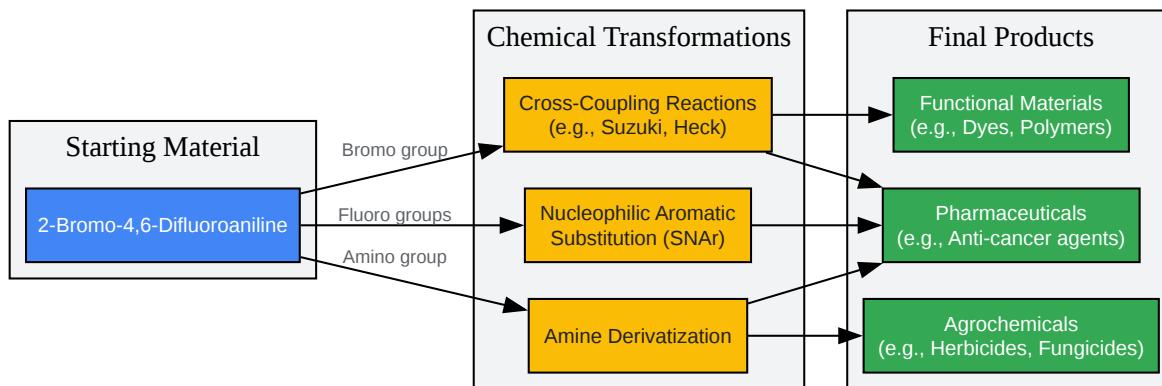
A common synthetic route to **2-Bromo-4,6-difluoroaniline** involves the bromination of 2,4-difluoroaniline.^[7]

- Reaction: 2,4-difluoroaniline is reacted with bromine (Br₂).
- General Procedure: A solution of bromine in a suitable solvent, such as glacial acetic acid, is added dropwise to a stirred solution of 2,4-difluoroaniline, while maintaining a controlled temperature. After the addition is complete, the reaction mixture is stirred for a period to ensure complete reaction.
- Workup: The reaction is then quenched, and the product is isolated through filtration. Further purification can be achieved by techniques such as recrystallization or steam distillation to yield the final product.

Synthetic Utility and Applications

2-Bromo-4,6-difluoroaniline is a versatile intermediate in organic synthesis, primarily utilized in the preparation of more complex molecules for various applications.^[3] The presence of amino, bromo, and fluoro functional groups allows for a range of chemical transformations.

The following diagram illustrates the role of **2-Bromo-4,6-difluoroaniline** as a building block in the synthesis of pharmaceuticals and other functional materials.



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